

# Safety, handling, and storage protocols for Methyl 3-pentenoate

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## Compound of Interest

Compound Name: Methyl 3-pentenoate

Cat. No.: B1582013

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An In-depth Technical Guide to the Safety, Handling, and Storage of **Methyl 3-pentenoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and storage protocols for **Methyl 3-pentenoate**. The information is intended to support laboratory research and development activities by providing key data, experimental procedures, and safety guidelines.

## Chemical and Physical Properties

**Methyl 3-pentenoate** is a volatile, flammable liquid. The majority of commercially available information pertains to the trans (or E) isomer. While a cis (or Z) isomer exists, detailed safety and property data for it are not readily available. It is often sold as a technical grade product with a purity of  $\geq 90\%$ , which may contain a mixture of isomers.

Table 1: Physical and Chemical Properties of Methyl trans-3-pentenoate

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	114.14 g/mol	[1][2]
CAS Number	20515-19-9 (trans), 818-58-6 (unspecified)	[1][3]
Appearance	Colorless to light yellow, clear liquid	[2]
Odor	Fruity	[2]
Density	0.930 g/mL	[2]
Boiling Point	137-139 °C	[2]
Flash Point	24 °C (75.2 °F)	
Refractive Index	1.420	[2]
Solubility	Soluble in alcohol and most fixed oils; very slightly soluble in water.	

## Safety and Hazard Information

**Methyl 3-pentenoate** is classified as a flammable liquid and is considered harmful if swallowed.[1]

Table 2: Hazard Identification and Classification



Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor.[1]
Acute Toxicity (Oral)	Category 4		Warning	H302: Harmful if swallowed.[1]

Table 3: Toxicological Data

Endpoint	Value	Species	Route	Notes
LD <sub>50</sub> (Oral)	No specific data available	-	-	A structurally related compound, 3-Methyl-3-Pentanol, has an oral LD <sub>50</sub> of 710 mg/kg in rats. This is for reference only and not directly applicable.
LC <sub>50</sub> (Inhalation)	No specific data available	-	-	-
LD <sub>50</sub> (Dermal)	No specific data available	-	-	-

## Handling and Personal Protective Equipment (PPE)

Safe handling of **Methyl 3-pentenoate** requires strict adherence to laboratory safety protocols, particularly those for flammable and potentially toxic liquids.

### Engineering Controls

- Ventilation: All work with **Methyl 3-pentenoate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Emergency Equipment: Safety showers and eyewash stations must be readily accessible. Fire extinguishers suitable for flammable liquids (e.g., CO<sub>2</sub>, dry chemical) should be available.

### Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles or a face shield are mandatory.

- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, should be worn. It is important to consult the glove manufacturer's compatibility chart for breakthrough times.
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- **Footwear:** Closed-toe shoes are required in any laboratory setting where this chemical is handled.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **Methyl 3-pentenoate** and to ensure a safe laboratory environment.

- **Containers:** Store in tightly sealed, properly labeled containers made of chemically compatible material such as borosilicate glass or polytetrafluoroethylene (PTFE).
- **Location:** Store in a cool, dry, and well-ventilated area designated for flammable liquids. This should be away from direct sunlight, heat sources, and incompatible materials.
- **Incompatible Materials:** Avoid storage with strong oxidizing agents, strong bases, acids, acid chlorides, and acid anhydrides.
- **Stability:** The compound may be sensitive to light and air. For long-term storage, blanketing with an inert gas like nitrogen or argon is recommended.

## Accidental Release and Disposal

### Accidental Release Measures

- **Minor Spills:**
  - Eliminate all ignition sources in the immediate area.
  - Wear appropriate PPE.
  - Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Major Spills:
  - Evacuate the area immediately.
  - Alert emergency personnel.
  - Ensure the area is well-ventilated and all ignition sources are removed.
  - Contain the spill if it can be done without risk.

## Waste Disposal

- Dispose of **Methyl 3-pentenoate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

## Experimental Protocols

### Protocol for Chemical Compatibility Testing

This protocol is adapted from general procedures for testing the compatibility of chemicals with container materials.

Objective: To assess the compatibility of **Methyl 3-pentenoate** with various polymeric materials.

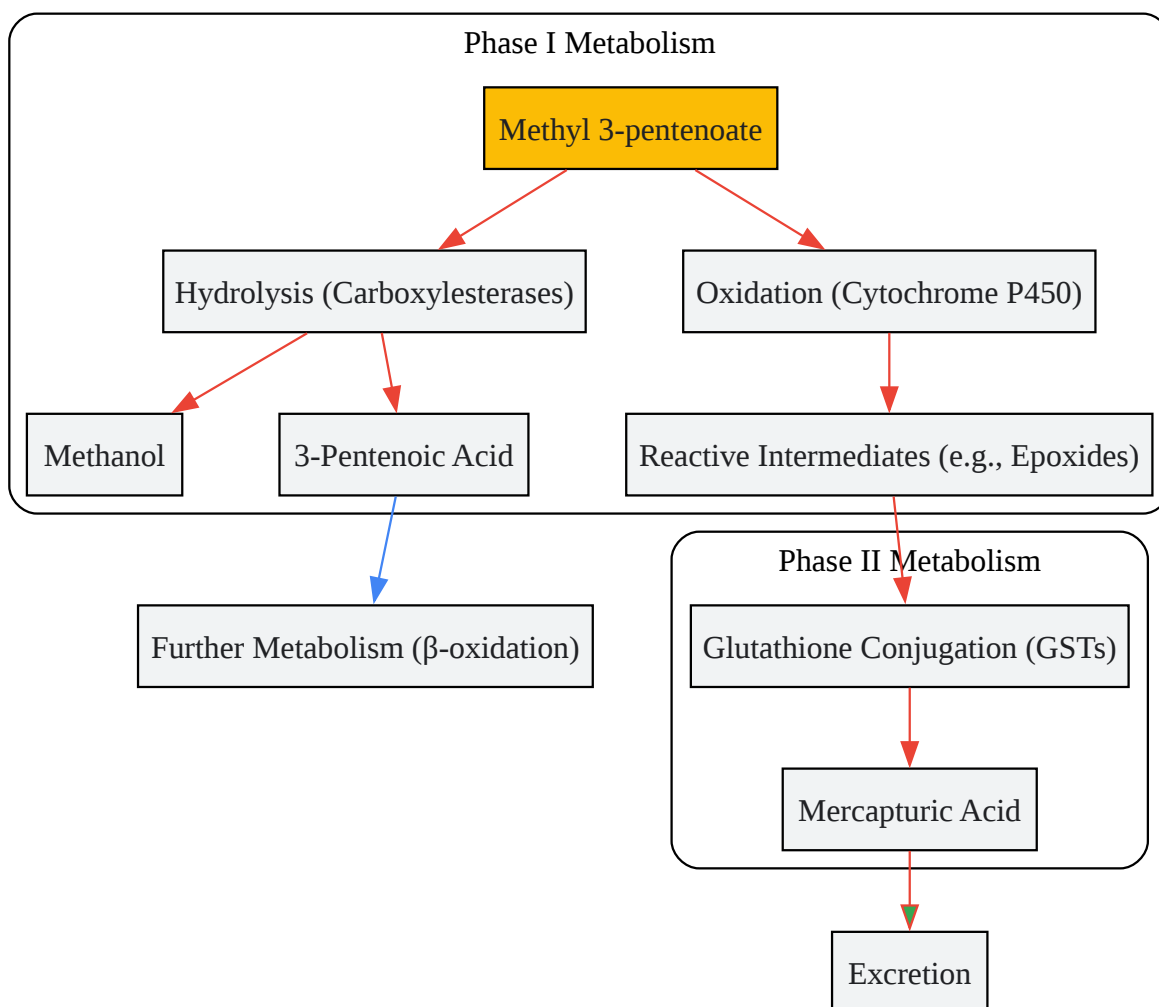
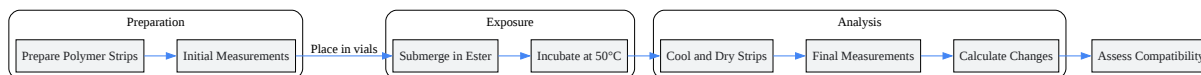
Materials:

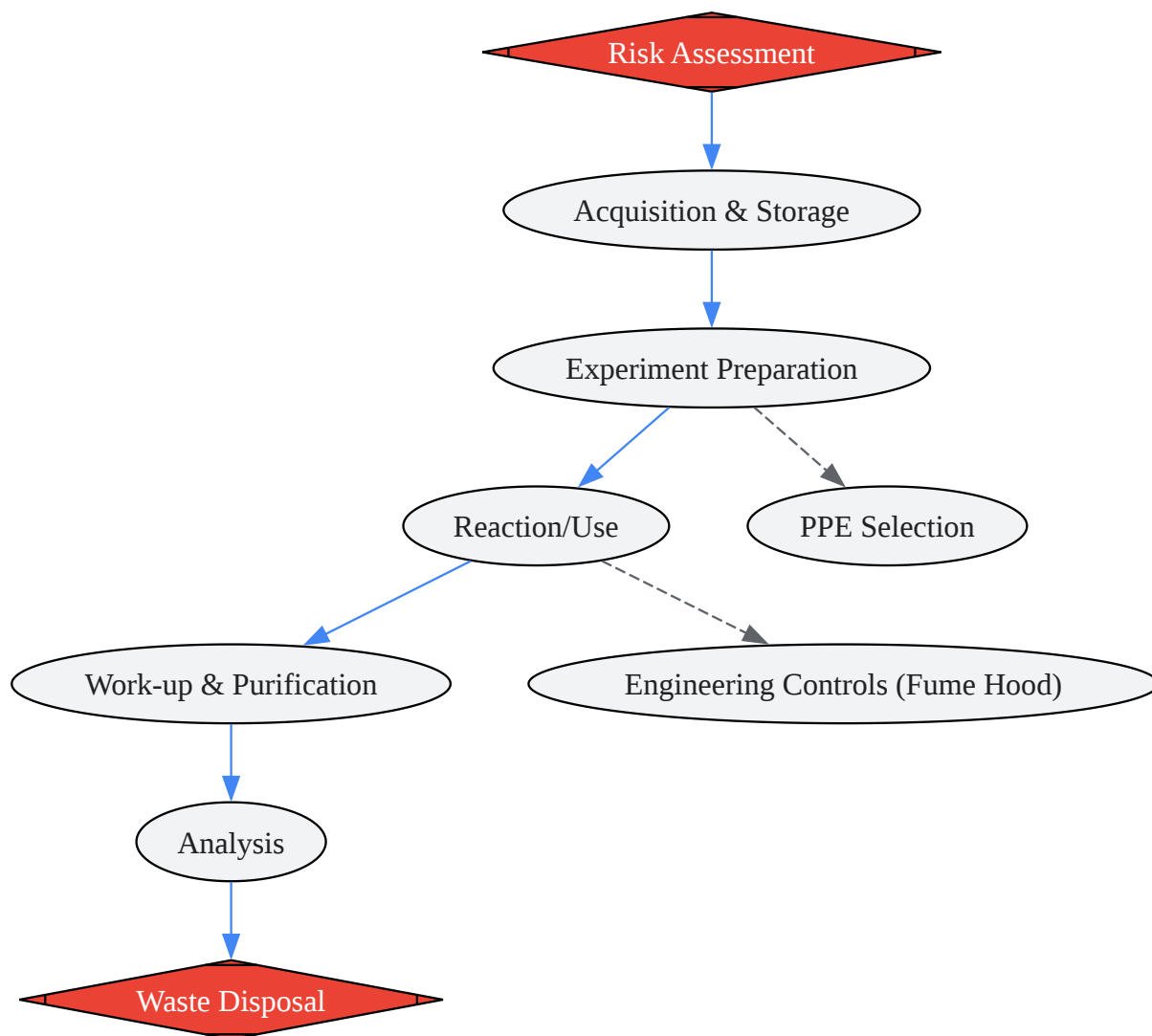
- **Methyl 3-pentenoate**
- Test strips of various polymers (e.g., HDPE, LDPE, polypropylene, PTFE)
- Glass vials with PTFE-lined caps
- Analytical balance

- Micrometer or calipers
- Oven

Methodology:

- Cut test strips of each polymer to a standard size (e.g., 1 cm x 5 cm).
- Measure and record the initial weight and dimensions (length, width, thickness) of each test strip.
- Place each test strip in a separate, labeled glass vial.
- Add enough **Methyl 3-pentenoate** to completely submerge each strip.
- Seal the vials tightly.
- Place the vials in an oven at a controlled temperature (e.g., 50 °C) for a specified period (e.g., 7 days).
- After the incubation period, remove the vials and allow them to cool to room temperature.
- Carefully remove the polymer strips, rinse with a suitable solvent (e.g., ethanol), and allow them to dry completely.
- Re-measure and record the final weight and dimensions of each strip.
- Data Analysis: Calculate the percentage change in weight and dimensions. Observe any changes in appearance (e.g., discoloration, swelling, cracking). A significant change indicates incompatibility.





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## References



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